

Spectroscopic and Synthetic Profile of Acetylmalononitrile: A Technical Guide

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Compound of Interest		
Compound Name:	Acetylmalononitrile	
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This technical guide provides an in-depth overview of the spectroscopic properties and a detailed synthetic protocol for **acetylmalononitrile** (also known as 2-acetylpropanedinitrile), a versatile building block in organic synthesis. The following sections present tabulated spectroscopic data, comprehensive experimental procedures, and a visual representation of its synthesis workflow.

Spectroscopic Data

The following tables summarize the key spectroscopic data for **acetylmalononitrile**, facilitating easy reference and comparison.

Infrared (IR) Spectroscopy

gnment
tretch (aliphatic)
tretch (aliphatic)
stretch (nitrile)
stretch (acetyl ketone)
end (methyl)



Table 1: Infrared spectral data of **Acetylmalononitrile**.[1]

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR (400 MHz, DMSO-d₆)[1]

Chemical Shift (δ)	Multiplicity	Integration	Assignment
1.84	S	3H	-СН₃

Table 2: ¹H NMR spectroscopic data for **Acetylmalononitrile**.

¹³C NMR (100 MHz, DMSO-d₆)[1]

Chemical Shift (δ) ppm	Assignment
190.0	C=O
123.3, 121.1	C≡N
47.0	СН
25.6	-CH₃

Table 3: ¹³C NMR spectroscopic data for **Acetylmalononitrile**.

Experimental Protocols

This section details the methodologies for the synthesis of **acetylmalononitrile** and the acquisition of the presented spectroscopic data.

Synthesis of Acetylmalononitrile[1]

A detailed, scalable two-step synthesis from malononitrile is described.

Step 1: Synthesis of Sodium 2,2-dicyano-1-methoxyvinyloxide (Sodium Enolate 8)



- To a stirred suspension of sodium hydride (60 wt% in mineral oil) in anhydrous tetrahydrofuran (THF) at -10 °C, a solution of malononitrile in THF is added dropwise over 1.5 hours, ensuring the temperature is maintained below 0 °C.
- The resulting mixture is stirred for an additional 30 minutes at -5 °C.

Step 2: Synthesis of **Acetylmalononitrile** (7)

- The sodium enolate intermediate is protonated using hydrochloric acid in an organic solvent to avoid the water solubility of the final product.
- The resulting sodium chloride byproduct is removed by filtration.
- The crude product is slurried with dichloromethane (DCM) and subsequently with hexanes to yield **acetylmalononitrile** as a tan/yellow-orange solid.

Spectroscopic Analysis Protocols

- Infrared (IR) Spectroscopy: IR spectra were recorded on a Bruker Tensor 27 instrument using the solid Attenuated Total Reflectance (ATR) technique.[1][2]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H NMR and ¹³C NMR spectra were acquired on a Bruker UltraShield Plus spectrometer operating at 400 MHz and 100 MHz, respectively.[1] Samples were dissolved in deuterated dimethyl sulfoxide (DMSO-d₆).
 Chemical shifts are reported in parts per million (ppm) relative to the residual solvent peak.
 [1]
- Mass Spectrometry (MS): High-resolution mass spectra (HRMS) can be obtained using a Varian 7.0T FTMS instrument with electrospray ionization (ESI).[2]

Synthesis Workflow

The following diagram illustrates the two-step synthesis of **acetylmalononitrile** from malononitrile.

Synthesis of **Acetylmalononitrile**.



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References

- 1. aquila.usm.edu [aquila.usm.edu]
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